

3,5-Difluorobenzophenone molecular weight and formula

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Compound of Interest

Compound Name: 3,5-Difluorobenzophenone

Cat. No.: B068835

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Technical Data Sheet: 3,5-Difluorobenzophenone

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **3,5-Difluorobenzophenone**, a fluorinated aromatic ketone of interest in various research and development applications.

Chemical Identity and Properties

3,5-Difluorobenzophenone is a chemical compound with the CAS number 179113-89-4.^[1] Its fundamental properties are summarized in the table below.

Identifier	Value	Source
Molecular Formula	C ₁₃ H ₈ F ₂ O	^[1]
Molecular Weight	218.2 g/mol	^[1]

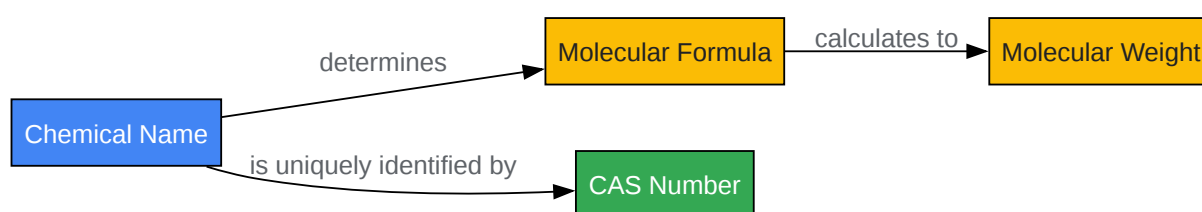
Note: While other isomers such as 3,3'-Difluorobenzophenone and 4,4'-Difluorobenzophenone share the same molecular formula and a very similar molecular weight, it is crucial to distinguish them by their unique CAS numbers and structural formulas for accurate experimental design and data interpretation.^{[2][3][4][5][6][7]}

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **3,5-Difluorobenzophenone** are typically proprietary to the manufacturing entity. For specific applications, researchers should refer to relevant scientific literature or develop in-house methodologies based on standard organic chemistry techniques.

Logical Relationships

The following diagram illustrates the basic logical relationship for identifying the specific chemical entity.



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Caption: Logical workflow for chemical identification.

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References

- 1. 3,5-difluorobenzophenone - Safety Data Sheet [chemicalbook.com]
- 2. 3,3'-二氟二苯甲酮 98% | Sigma-Aldrich [sigmaaldrich.com]
- 3. 3,3 -Difluorobenzophenone 98 345-70-0 [sigmaaldrich.com]
- 4. 4,4'-Difluorobenzophenone - Wikipedia [en.wikipedia.org]
- 5. chemeo.com [chemeo.com]
- 6. 4,4'-Difluorobenzophenone [webbook.nist.gov]

- 7. 4,4'-Difluorobenzophenone | C₁₃H₈F₂O | CID 9582 - PubChem [pubchem.ncbi.nlm.nih.gov]
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